

An In-depth Technical Guide to the Physical Properties of Benzylmalonic Acid

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Compound of Interest

Compound Name: *Benzylmalonic acid*

Cat. No.: *B119931*

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This technical guide provides a comprehensive overview of the core physical properties of **Benzylmalonic acid** (CAS No: 616-75-1). The information is intended for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and includes a workflow diagram for clarity.

Quantitative Physical Properties

The physical properties of **Benzylmalonic acid** are summarized in the table below. The data has been compiled from various chemical databases and suppliers. It is important to note that some values are estimates and may vary between different sources.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1][2][3][4]
Molecular Weight	194.18 g/mol	[1][3][5][6]
Melting Point	117-123 °C	[1][2][5][6][7][8]
Boiling Point	~290.62 - 378 °C (rough estimates)	[1][2][9]
Density	~1.25 - 1.37 g/cm ³ (rough estimates)	[1][2][9]
pKa	3.18 ± 0.10 (Predicted)	[1][2][9]
Vapor Pressure	2.44E-07 mmHg at 25°C	[1]
Flash Point	~206.8°C	[1]
Refractive Index	~1.5430 (estimate)	[1][2]

General Physical Characteristics

- Appearance: **Benzylmalonic acid** is typically described as a solid that can appear as white to pale yellow crystals or crystalline powder[1][2].
- Solubility: It is soluble in several organic solvents, including chloroform, Dimethyl Sulfoxide (DMSO), ethyl acetate, and methanol[1][2]. Its solubility in water is low[10][11][12][13].

Experimental Protocols

Detailed experimental protocols for the precise determination of physical properties are crucial for ensuring data accuracy and reproducibility. Below are generalized methodologies for determining the melting point and solubility of a solid organic compound like **Benzylmalonic acid**.

3.1. Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity and is typically reported as a range.

Principle: The temperature at which the first crystal of a substance begins to melt and the temperature at which the last crystal disappears are recorded to define the melting point range. A narrow melting point range is indicative of a pure substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or digital melting point device)[14][15][16]
- Capillary tubes (sealed at one end)[14][15][17]
- Mortar and pestle[16]
- Spatula[14]
- Thermometer (calibrated)[15]

Procedure:

- Sample Preparation: A small amount of the **Benzylmalonic acid** sample is finely crushed into a powder using a mortar and pestle to ensure uniform heat distribution[14][17].
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm[14][17].
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus[14].
- Rapid Determination (Optional): A preliminary "fast run" can be conducted by heating the sample at a rate of 5-10 °C per minute to get an approximate melting point[14].
- Accurate Determination: A fresh sample is used for an accurate measurement. The apparatus is heated to a temperature about 20 °C below the approximate melting point found in the fast run. The heating rate is then reduced to approximately 2 °C per minute[14][16].
- Data Recording: The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a liquid is recorded as the end of the melting range[14][15].

- Safety Precautions: The melting point apparatus can reach high temperatures and should be handled with care. The apparatus should be allowed to cool before handling[14].

3.2. Determination of Solubility

The solubility of a compound in a particular solvent at a specific temperature is a fundamental physical property.

Principle: A saturated solution is prepared at a constant temperature, and the concentration of the dissolved solute is then determined. Common methods for concentration determination include gravimetric analysis and titration.

Apparatus:

- Constant temperature bath or shaker[18]
- Sealed containers (e.g., flasks or vials)[18]
- Filtration or centrifugation equipment[18]
- Analytical balance[18]
- Volumetric glassware[19]
- Titration setup (burette, pipette, conical flasks)[19]

Procedure (Gravimetric Method):

- Preparation of Saturated Solution: An excess amount of **Benzylmalonic acid** is added to a known volume or mass of the solvent in a sealed container[18].
- Equilibration: The mixture is agitated in a constant temperature bath for a sufficient period to ensure that equilibrium is reached and the solution is saturated[18].
- Phase Separation: The undissolved solid is separated from the saturated solution using filtration or centrifugation[18].

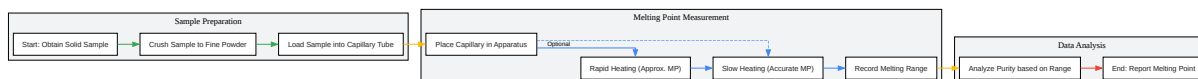
- Solvent Evaporation: A precisely measured volume or mass of the clear supernatant is transferred to a pre-weighed container. The solvent is then carefully evaporated (e.g., in a vacuum oven) until a constant weight of the dried **Benzylmalonic acid** is achieved[18].
- Calculation: The solubility is calculated as the mass of the dissolved solid per volume or mass of the solvent.

Procedure (Titrimetric Method):

- Preparation of Saturated Solution: A saturated solution is prepared as described above[18][19].
- Sampling and Dilution: A known volume of the clear, saturated solution is carefully withdrawn and, if necessary, diluted with a suitable solvent to a concentration appropriate for titration[18].
- Titration: The **Benzylmalonic acid** solution is titrated with a standardized solution of a strong base (e.g., sodium hydroxide) using a suitable indicator like phenolphthalein[18][20].
- Endpoint Determination: The titration is continued until the endpoint, indicated by a persistent color change, is reached[18].
- Calculation: The concentration of **Benzylmalonic acid** in the saturated solution is calculated from the volume and concentration of the titrant used.

Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the melting point of a solid compound.



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Caption: Workflow for determining the melting point of a solid compound.

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